

# UH15-38 solubility and stability in culture media

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## Compound of Interest

Compound Name: UH15-38

Cat. No.: B12366706

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## UH15-38 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of the RIPK3 inhibitor, **UH15-38**, in cell culture media.

## Frequently Asked Questions (FAQs)

Q1: What is **UH15-38** and what is its mechanism of action?

**UH15-38** is a potent and selective inhibitor of Receptor-Interacting Protein Kinase 3 (RIPK3).[1][2] It functions by blocking the kinase activity of RIPK3, a key enzyme in the necroptosis signaling pathway.[1][3] By inhibiting RIPK3, **UH15-38** effectively prevents necroptotic cell death, which is a form of programmed necrosis that can contribute to inflammation and tissue damage in various diseases, including severe influenza.[3][4]

Q2: What is the known solubility of **UH15-38** in common solvents?

Commercial suppliers report that **UH15-38** is soluble in both DMSO and water up to a concentration of 100 mM.

## Solubility and Preparation Data

Solvent	Maximum Reported Concentration	Source
DMSO	100 mM	Tocris Bioscience
Water	100 mM	R&D Systems[5]

Q3: I observed precipitation when adding **UH15-38** to my cell culture medium. What are the common causes?

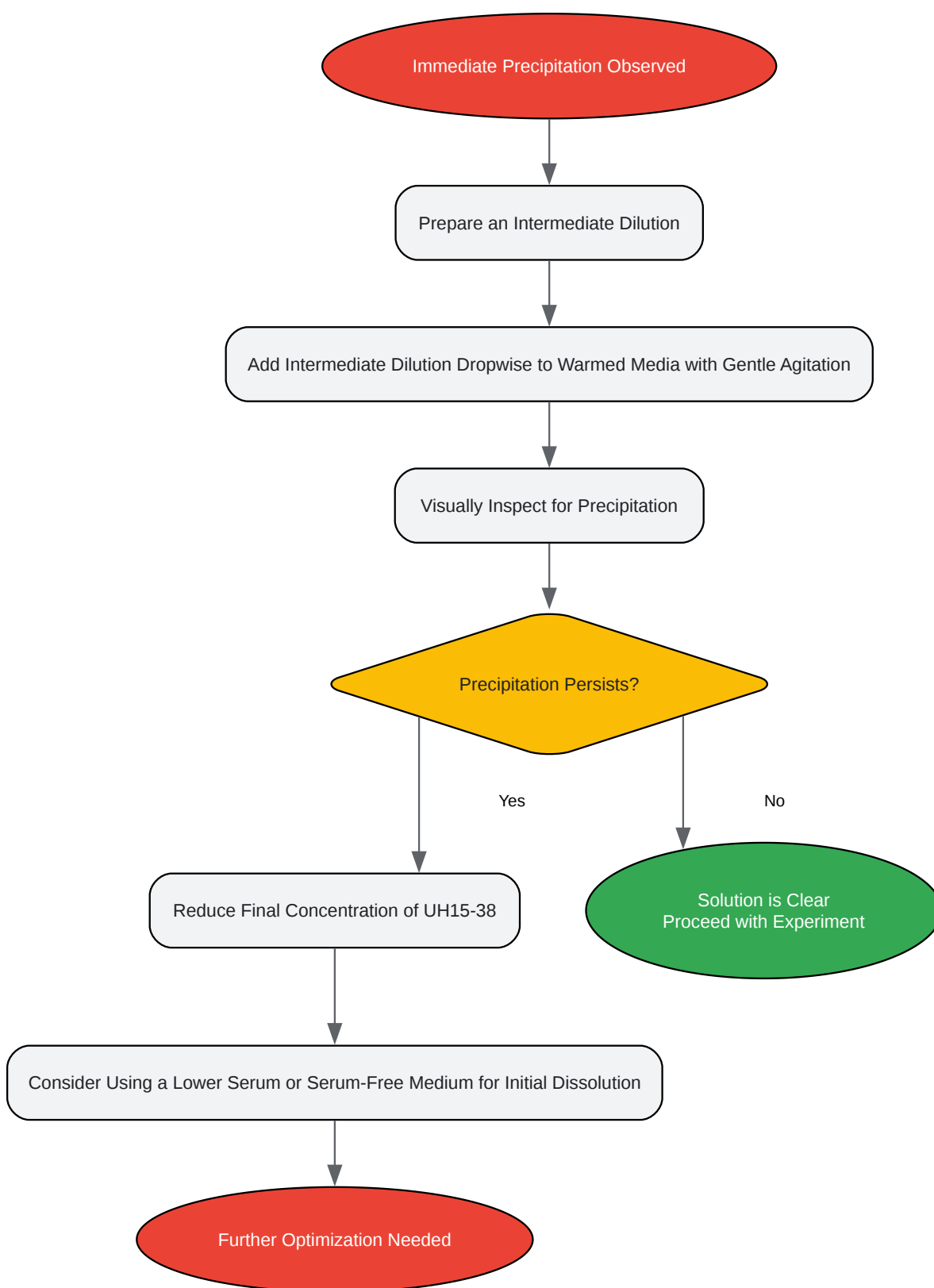
Precipitation of small molecules like **UH15-38** in aqueous solutions such as cell culture media is a frequent challenge. Several factors can contribute to this issue:

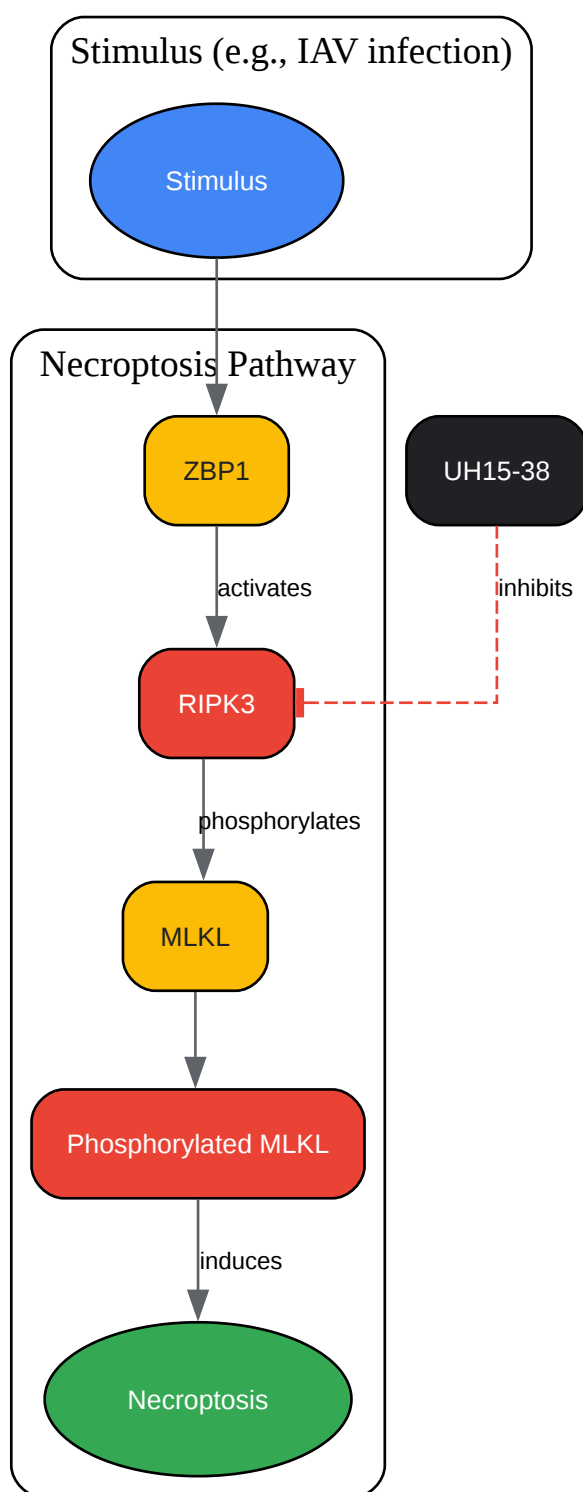
- **Low Aqueous Solubility:** While **UH15-38** is reported to be water-soluble, its solubility in complex mixtures like cell culture media, which contain salts, amino acids, and proteins, may be different.
- **High Final Concentration:** The intended final concentration of **UH15-38** in your experiment might exceed its solubility limit in the specific culture medium being used.
- **Solvent Shock:** Rapidly diluting a concentrated stock solution (e.g., in DMSO) into the aqueous culture medium can cause the compound to precipitate out of solution. This is a common phenomenon for hydrophobic compounds.
- **Media Components:** Interactions with components in the culture medium, such as proteins and salts, can sometimes lead to the formation of insoluble complexes.
- **Temperature and pH:** Fluctuations in the temperature or pH of the culture medium can affect the solubility of the compound.

## Troubleshooting Guides

### Issue: **UH15-38** Precipitates Immediately Upon Addition to Culture Media

This is often a sign of "solvent shock" or exceeding the compound's solubility limit in the aqueous environment of the cell culture medium.





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## References

- 1. UH15-38 | RIPK3 inhibitor | Probechem Biochemicals [[probechem.com](https://probechem.com)]
- 2. Necroptosis blockade prevents lung injury in severe influenza - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 3. Targeting necroptosis prevents viral-induced lung damage - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 4. Necroptosis blockade prevents lung injury in severe influenza - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. [rndsystems.com](https://rndsystems.com) [[rndsystems.com](https://rndsystems.com)]
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